

# An In-depth Technical Guide to 1,2-Diaminoanthraquinone: Structure, Isomers, and Applications

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## Compound of Interest

Compound Name: 1,2-Diaminoanthraquinone

Cat. No.: B157652

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This technical guide provides a comprehensive overview of **1,2-diaminoanthraquinone**, detailing its structural formula, key isomers, physicochemical properties, and significant applications, particularly for researchers, scientists, and professionals in drug development.

## Structural Formula and Isomerism

**1,2-Diaminoanthraquinone** is an organic compound derived from anthraquinone, a polycyclic aromatic hydrocarbon.<sup>[1][2]</sup> Its structure consists of an anthraquinone core with two amino (-NH<sub>2</sub>) groups substituted on the 1 and 2 positions of one of the aromatic rings. The molecular formula for **1,2-diaminoanthraquinone** is C<sub>14</sub>H<sub>10</sub>N<sub>2</sub>O<sub>2</sub>.<sup>[1][3]</sup>

The placement of the two amino groups on the anthraquinone framework allows for several positional isomers. These isomers often exhibit distinct physical, chemical, and optoelectronic properties due to differences in intramolecular hydrogen bonding, aromatic ring currents, and molecular symmetry.<sup>[4][5][6]</sup> Key isomers of diaminoanthraquinone (DAAQ) include 1,4-DAAQ, 1,5-DAAQ, and 2,6-DAAQ.<sup>[4][6]</sup>

D

C

B

A

Figure 1: Key Isomers of Diaminoanthraquinone

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Figure 1: Key Isomers of Diaminoanthraquinone

## Physicochemical Properties

The isomers of diaminoanthraquinone possess distinct physicochemical properties. The following table summarizes key quantitative data for **1,2-diaminoanthraquinone** and its common isomers for comparative analysis.

Property	1,2-Diaminoanthraquinone	1,4-Diaminoanthraquinone	1,5-Diaminoanthraquinone	2,6-Diaminoanthraquinone
CAS Number	1758-68-5[1]	128-95-0	129-44-2[7]	131-14-6
Molecular Formula	C <sub>14</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub> [1]	C <sub>14</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub>	C <sub>14</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub> [7]	C <sub>14</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	238.24 g/mol [1]	238.24 g/mol	238.24 g/mol	238.24 g/mol
Melting Point	289-291 °C	267-269 °C	319 °C	305-310 °C
Appearance	Powder	Blue to black crystalline powder	Red-brown needles or powder	Red-brown powder
Topological Polar Surface Area	86.2 Å <sup>2</sup> [2]	86.2 Å <sup>2</sup>	86.2 Å <sup>2</sup>	86.2 Å <sup>2</sup>

## Experimental Protocols & Applications

### Synthesis

Aminoanthraquinones are important intermediates in the manufacturing of anthraquinone dyes. [8] Industrial synthesis often involves the ammonolysis of precursor molecules. For instance, 1-aminoanthraquinone can be synthesized efficiently via a continuous-flow method involving the high-temperature ammonolysis of 1-nitroanthraquinone.[8] This process offers advantages in productivity and cost-effectiveness.[8] While specific industrial processes for **1,2-diaminoanthraquinone** are less detailed in the provided results, analogous methods starting from substituted anthraquinones are common.

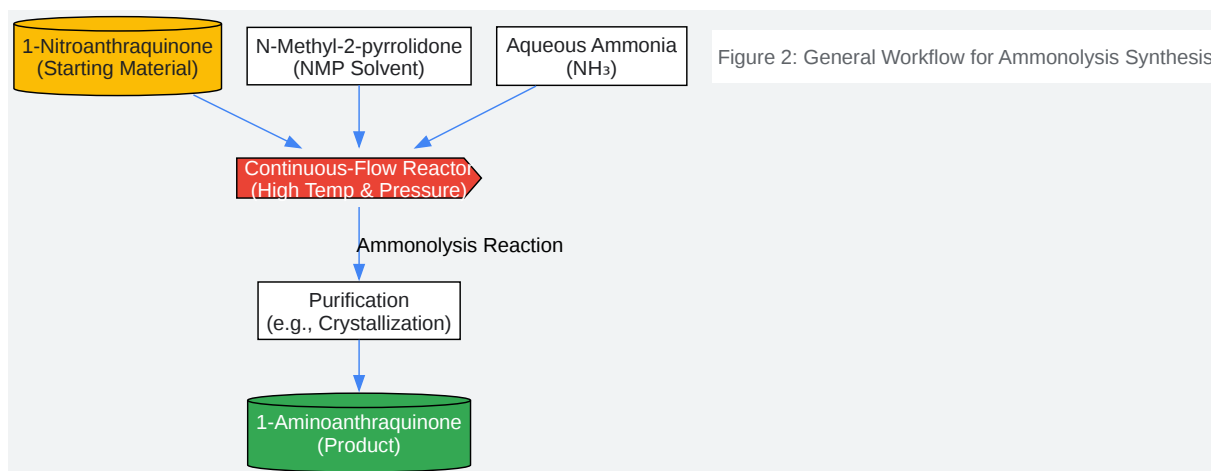


Figure 2: General Workflow for Ammonolysis Synthesis

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Figure 2: General Workflow for Ammonolysis Synthesis

## Application in Nitric Oxide (NO) Detection

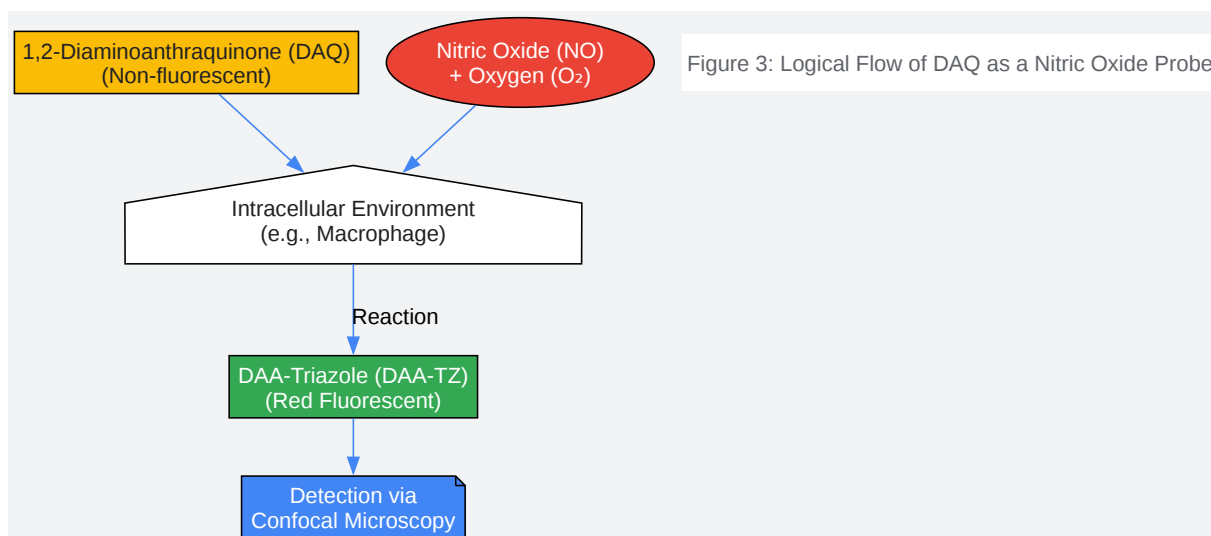
A significant application of **1,2-diaminoanthraquinone (DAQ)** is its use as a fluorescent probe for the direct detection of nitric oxide (NO) in living cells and tissues.[9][10] DAQ itself is non-fluorescent but reacts with NO in the presence of oxygen to form a highly fluorescent triazole derivative, DAA-TZ.[9][11] This reaction provides a basis for a convenient and sensitive methodology for assessing NO production both in vivo and in vitro.[9]

### Experimental Protocol Outline: NO Detection in Macrophage Cells

- **Cell Culture:** Raw 264.7 macrophage cells are cultured under standard conditions.
- **Stimulation:** To induce NO production, cells are stimulated with interferon- $\gamma$  and lipopolysaccharide. A control group remains unstimulated.

- **Probe Loading:** Both stimulated and unstimulated cells are loaded with a solution of **1,2-diaminoanthraquinone**.
- **Reaction:** Inside the cells, DAQ reacts with the produced NO and intracellular oxygen to form the fluorescent DAA-TZ product.[\[11\]](#)
- **Imaging:** Confocal fluorescence microscopy is used to image the cells. The emission spectra are analyzed to discriminate between any residual DAQ and the DAA-TZ product, confirming the intracellular formation of the triazole.[\[11\]](#)

This method is valuable in studying the role of NO in various biological processes, including neuronal death and signaling pathways.[\[9\]](#)



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